

An In-depth Technical Guide to the Isomerism and Identification of Dibromopropenoic Acids

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Compound of Interest

Compound Name: 3,3-Dibromopropenoic acid

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This technical guide provides a comprehensive overview of the isomers of dibromopropenoic acid, focusing on their structural identification and the experimental protocols used for their synthesis and differentiation. Dibromopropenoic acids are halogenated unsaturated carboxylic acids with potential applications as intermediates in the synthesis of pharmaceuticals and other fine chemicals. Understanding the distinct properties and identification methods for each isomer is crucial for their effective utilization in research and development.

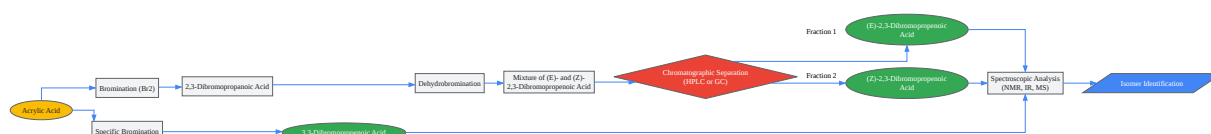
Isomers of Dibromopropenoic Acid

Dibromopropenoic acid ($C_3H_2Br_2O_2$) can exist as several structural and geometric isomers. The primary isomers of interest are:

- 2,3-Dibromopropenoic Acid: This isomer exists as two geometric isomers due to the presence of a carbon-carbon double bond.
 - (E)-2,3-Dibromopropenoic Acid: The bromine atoms are on opposite sides of the double bond.
 - (Z)-2,3-Dibromopropenoic Acid: The bromine atoms are on the same side of the double bond.

- **3,3-Dibromopropenoic Acid:** Both bromine atoms are attached to the same carbon atom at the 3-position.

The structures of these isomers are depicted in the diagram below.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com